

Spiro-NPB glass transition temperature comparison other materials

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Compound Focus: Spiro-NPB

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Thermal Properties Comparison of Hole-Transporting Materials

Material Name	Glass Transition Temperature (Tg, °C)	Decomposition Temperature (Td, °C)	Reference/Note
NPB	95 – 98	Not Provided	Common reference material; lower Tg limits stability [1] [2] [3]
Spiro-NPB	126	420	Baseline for spirobifluorene-based HTMs [4]
HTM 1A	110	450	Lower Tg than Spiro-NPB [4]
HTM 1B	180	495	Higher Tg than Spiro-NPB; more rigid core structure [4]
SP1	215	Not Provided	Higher Tg ; features diphenylacridine donors [2]
SP2	150	450	Higher Tg ; features phenothiazine donors [2]

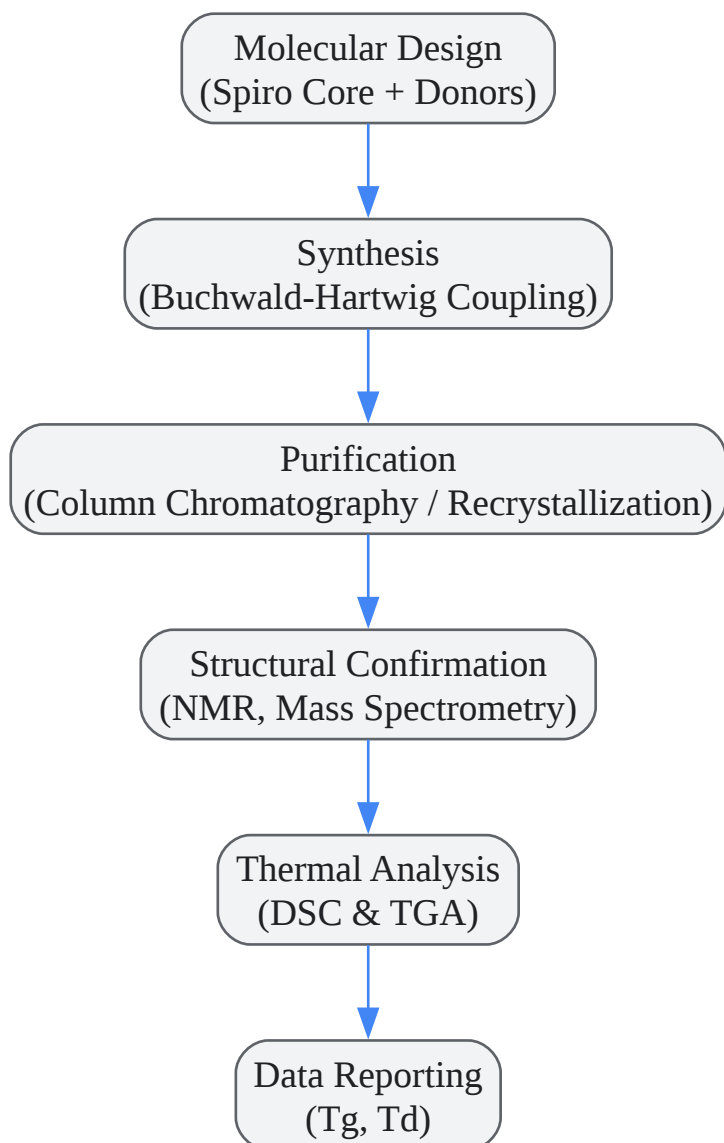
Material Name	Glass Transition Temperature (Tg, °C)	Decomposition Temperature (Td, °C)	Reference/Note
STNPB	>95 (Specific value not listed)	Not Provided	Spiro-annulated derivative of NPB; noted for high stability [1]

Experimental Protocols for Key Data

The thermal data in the table above was primarily obtained through two standard characterization techniques:

- **Differential Scanning Calorimetry (DSC):** This method measures heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. The **glass transition temperature (Tg)** is identified as a step-like change in the heat flow curve, indicating the transition from a brittle glassy state to a flexible rubbery state [1] [4] [2]. Measurements are typically performed under a controlled nitrogen atmosphere to prevent oxidation.
- **Thermogravimetric Analysis (TGA):** This technique measures a sample's mass change as a function of temperature. The **decomposition temperature (Td)**, often reported as the temperature at which 5% weight loss occurs, provides a key indicator of the material's thermal stability [4]. This analysis is also conducted in an inert nitrogen environment.

The following diagram illustrates the typical experimental workflow for synthesizing and characterizing these spiro-based materials, from molecular design to final thermal analysis:



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Impact of High Tg on Material Performance

A high **Tg** is a critical property for HTMs in OLEDs, primarily for two reasons:

- **Suppresses Crystallization:** During device operation, layers heat up. If the temperature exceeds the Tg, the material can transition from a stable glassy state to a more mobile rubbery state, leading to crystallization. Crystallization creates defects that degrade device performance and drastically shorten operational lifetime [1] [3].
- **Ensures Morphological Stability:** Materials with high Tg maintain stable, homogeneous thin films during device fabrication and long-term operation. This stability is crucial for consistent device

performance and is a key advantage of **spiro-configured molecules** like **Spiro-NPB** and its derivatives, which possess rigid, three-dimensional structures that resist molecular rearrangement [1] [2].

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